

Hypoestenone CAS number and chemical properties

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In-Depth Technical Guide to Hypoestenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hypoestenone is a naturally occurring fusicoccane diterpenoid that has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of **Hypoestenone**, focusing on its chemical properties, isolation, and known biological interactions. The information presented herein is intended to support further research and development efforts related to this compound.

Chemical Properties of Hypoestenone

Hypoestenone is characterized by the molecular formula C20H28O2 and a molecular weight of 300.442 g/mol .[1] A specific CAS (Chemical Abstracts Service) number for **Hypoestenone** is not currently available.[1]

Table 1: Chemical and Physical Properties of Hypoestenone



Property	Value	Source
CAS Number	Not Available	[1]
Molecular Formula	C20H28O2	[1]
Molecular Weight	300.442 g/mol	[1]
IUPAC Name	3,10,14-trimethyl-6-(propan-2-yl)tricyclo[9.3.0.0 ³ , ⁷]tetradeca-1(14),9-diene-4,13-dione	[1]
Water Solubility	0.029 g/L	[2]
logP	4.11	[2]
Melting Point	Not Reported	
Boiling Point	Not Reported	

Isolation of Hypoestenone

The primary natural source of **Hypoestenone** is the plant Hypoestes forskalei.[1][3][4][5] The compound was first isolated and characterized in 1997. While the full experimental protocol from the original publication is not readily available, subsequent studies involving the isolation of **Hypoestenone** and other fusicoccane diterpenes from Hypoestes species provide a general methodology.

General Experimental Protocol for Isolation

The following protocol is a generalized procedure based on methods for isolating fusicoccane diterpenoids from Hypoestes species:

- Extraction: The air-dried and powdered aerial parts of Hypoestes forskalei are extracted with a suitable solvent, typically methanol, at room temperature. The extraction is usually repeated multiple times to ensure a comprehensive extraction.
- Solvent Partitioning: The resulting crude methanol extract is concentrated under reduced pressure. The residue is then suspended in water and subjected to sequential partitioning with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.



Hypoestenone, being a relatively nonpolar compound, is expected to be present in the n-hexane or chloroform fractions.

- Chromatographic Separation: The fraction containing Hypoestenone is subjected to repeated column chromatography. Common stationary phases include silica gel and Sephadex LH-20. Elution is performed using solvent gradients, for example, a hexane-ethyl acetate gradient for silica gel chromatography.
- Purification: Fractions containing Hypoestenone, as identified by thin-layer chromatography (TLC), are pooled and further purified using preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure compound.
- Structure Elucidation: The structure of the isolated **Hypoestenone** is confirmed using spectroscopic techniques, including ¹H NMR, ¹³C NMR, COSY, HMQC, HMBC, and mass spectrometry.

Biological Activity and Signaling Pathways

Hypoestenone has demonstrated biological activity in preliminary studies. It exhibits weak anti-plasmodial activity against Plasmodium falciparum, with a reported IC50 value of 25 μΜ.

Interaction with Chaperone Proteins

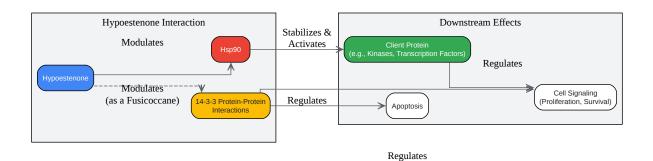
A significant aspect of the biological activity of fusicoccane diterpenoids, including **Hypoestenone**, is their interaction with chaperone proteins.

- Heat Shock Protein 90 (Hsp90): Hypoestenone has been identified as a modulator of Hsp90.[2] Hsp90 is a crucial molecular chaperone involved in the folding, stabilization, and activation of numerous client proteins, many of which are implicated in cell signaling and cancer progression. The interaction of Hypoestenone with Hsp90 suggests its potential as a therapeutic agent in diseases where Hsp90 is overactive.
- 14-3-3 Proteins: The fusicoccane class of diterpenoids is known to modulate the protein-protein interactions of 14-3-3 adaptor proteins.[2] These proteins play a critical role in various cellular processes, including signal transduction, cell cycle control, and apoptosis. By interacting with 14-3-3 proteins, fusicoccanes can influence these signaling pathways.



Potential Signaling Pathway Involvement

The interaction of **Hypoestenone** with Hsp90 and the known role of fusicoccanes with 14-3-3 proteins suggest its involvement in key cellular signaling pathways.



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Potential signaling interactions of **Hypoestenone**.

The diagram above illustrates the potential points of intervention for **Hypoestenone** in cellular signaling. By modulating Hsp90, **Hypoestenone** can indirectly affect the stability and activity of a wide range of client proteins that are crucial for cell proliferation and survival. Furthermore, as a member of the fusicoccane family, it may also influence signaling pathways regulated by 14-3-3 protein-protein interactions.

Conclusion

Hypoestenone is a fusicoccane diterpenoid with defined chemical properties and emerging biological significance. Its ability to interact with key chaperone proteins like Hsp90 positions it as a compound of interest for further investigation in drug discovery, particularly in the context of diseases characterized by dysregulated cellular signaling. This guide provides a foundational understanding of **Hypoestenone** to aid researchers in their future studies.



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